

# 4,8,12-Trioxatridecan-1-ol CAS number and molecular weight

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## Compound of Interest

Compound Name: 4,8,12-Trioxatridecan-1-ol

Cat. No.: B082328

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## Technical Data for 4,8,12-Trioxatridecan-1-ol

This document provides a summary of the available technical data for **4,8,12-Trioxatridecan-1-ol**, focusing on its chemical identifiers and molecular properties. This information is intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**4,8,12-Trioxatridecan-1-ol** is a chemical compound with the molecular formula C<sub>10</sub>H<sub>22</sub>O<sub>4</sub>.<sup>[1]</sup> Its structure is characterized by a thirteen-atom chain containing three ether linkages and a terminal hydroxyl group.

CAS Number: 13133-29-4<sup>[1][2]</sup>

Molecular Weight: 206.28 g/mol <sup>[1]</sup>

A summary of the key quantitative data for this compound is presented in the table below.

| Property              | Value      | Source                                  |
|-----------------------|------------|-----------------------------------------|
| Molecular Formula     | C10H22O4   | <a href="#">[1]</a>                     |
| Molecular Weight      | 206.28     | <a href="#">[1]</a>                     |
| CAS Number            | 13133-29-4 | <a href="#">[1]</a> <a href="#">[2]</a> |
| Stereochemistry       | Achiral    | <a href="#">[1]</a>                     |
| Defined Stereocenters | 0          | <a href="#">[1]</a>                     |
| Charge                | 0          | <a href="#">[1]</a>                     |

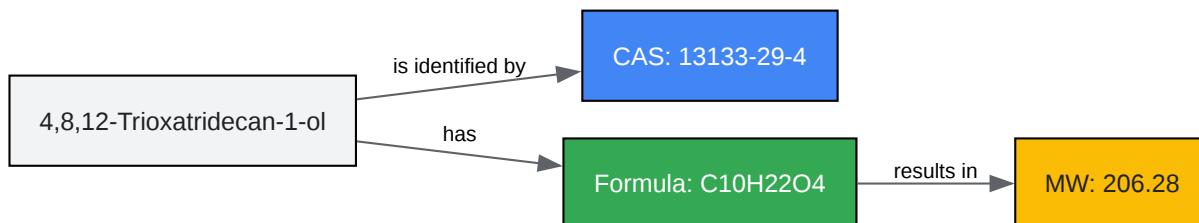
## Experimental Protocols and Further Research

Detailed experimental protocols, in-depth technical guides, and information on specific signaling pathways involving **4,8,12-Trioxatridecan-1-ol** are not readily available in the public domain based on the conducted search. The primary information available is from chemical databases and suppliers, which focuses on basic chemical and physical properties.

Further research would be required to establish any biological activity, signaling pathways, or detailed experimental use cases for this compound. No peer-reviewed studies detailing specific experimental methodologies or its role in biological processes were identified.

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the chemical name and its primary identifiers.



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Caption: Relationship between chemical name and its key identifiers.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. 4,8,12-trioxatridecan-1-ol | 13133-29-4 [amp.chemicalbook.com]
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